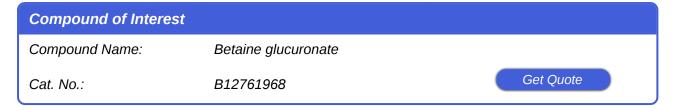


Betaine Glucuronate: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Betaine glucuronate, a conjugate of the naturally occurring osmolyte and methyl donor betaine, and the detoxifying agent glucuronic acid, presents a molecule of significant interest in the fields of biochemistry and pharmacology. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and known biological activities of betaine glucuronate. Detailed synthesis methodologies and analytical procedures are presented, alongside an exploration of its role in key cellular signaling pathways. This document aims to serve as a comprehensive resource for researchers and professionals involved in the study and development of therapeutic agents.

Chemical Structure and Identification

Betaine glucuronate is classified as a glycoside, specifically a sugar ester, formed through the esterification of betaine and glucuronic acid.[1] The IUPAC name for this compound is (2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[2-(trimethylazaniumyl)acetyl]oxyoxane-2-carboxylate.[1] [2]



Identifier	Value	Reference
Molecular Formula	C11H19NO8	[1][3]
Molecular Weight	293.27 g/mol	[1][3]
CAS Number	32087-68-6	[1]
IUPAC Name	(2S,3S,4S,5R,6S)-3,4,5- trihydroxy-6-[2- (trimethylazaniumyl)acetyl]oxy oxane-2-carboxylate	[1]
InChI	InChI=1S/C11H19NO8/c1- 12(2,3)4-5(13)19-11- 8(16)6(14)7(15)9(20- 11)10(17)18/h6-9,11,14- 16H,4H2,1- 3H3/t6-,7-,8+,9-,11+/m0/s1	[1]
InChI Key	YJSRPTFWEFKQSW- ZCLKDUABSA-N	[1]
Canonical SMILES	CINVALID-LINK (C)CC(=O)OC1C(C(C(O1)C (=O)[O-])O)O)O	[1]
Isomeric SMILES	CINVALID-LINK (C)CC(=O)O[C@H]1 INVALID-LINKC(=O) [O-])O)O">C@@HO	[1]

Physicochemical Properties

Betaine glucuronate typically appears as a white or off-white crystalline powder.[1] It is soluble in water and methanol due to its polar nature.[1]



Property	Value	Reference
Appearance	White or off-white powder	[1]
Solubility	Soluble in water (10% solution is clear and colorless), Soluble in Methanol	[1]
Melting Point	150 - 154°C	[1]
pH (10% aqueous solution)	4.5 - 6.5	[1]
Moisture (Karl Fischer)	≤ 0.2%	[1]
Heavy Metals	≤ 20 ppm	[1]
Iron	≤ 10 ppm	[1]
Chlorides	≤ 100 ppm	[1]
Storage Temperature	2 - 8 °C	

Synthesis of Betaine Glucuronate

The synthesis of **betaine glucuronate** can be achieved through two primary routes: chemical esterification and enzymatic synthesis.

Chemical Esterification

The most common industrial method for synthesizing **betaine glucuronate** is through direct chemical esterification.[4] This process involves the reaction of betaine with glucuronic acid in the presence of an acid catalyst.

Experimental Protocol: Chemical Esterification

- Preparation of Betaine Hydrochloride:
 - React one mole of betaine with one mole of hydrochloric acid (HCl) in an aqueous solution.
 - Adjust the pH of the solution to approximately 2 with concentrated HCl.



- Add ethanol to the solution to facilitate the crystallization of betaine hydrochloride.
- Chill the mixture for an extended period (e.g., 24 hours) to maximize crystal formation.
- Filter the resulting crystals and dry them in a vacuum dryer. The water-ethanol filtrate can be recycled for subsequent batches.

Esterification Reaction:

- In a suitable reactor, mix the dried betaine hydrochloride with glucuronic acid.
- Add a polar solvent, such as water or methanol, to dissolve the reactants.
- Introduce an acidic catalyst, such as sulfuric acid. The catalyst protonates the carboxyl group of glucuronic acid, increasing its electrophilicity for nucleophilic attack by the hydroxyl groups of betaine.[4]
- Heat the reaction mixture to a moderate temperature, typically between 50°C and 70°C, and maintain for several hours to facilitate the formation of the ester bond.[4]

Purification:

- After the reaction is complete, cool the mixture.
- Neutralize the acid catalyst by adding a neutralizing agent, such as potassium carbonate.
 [4]
- The final product is purified through a series of washing and separation steps, which may include crystallization or chromatography, to yield high-purity betaine glucuronate.

Enzymatic Synthesis

An alternative, more specific, and environmentally friendly method for synthesizing **betaine glucuronate** is through enzymatic catalysis.

Experimental Protocol: Enzymatic Synthesis (Direct Glucuronidation)

Reaction Setup:



- The synthesis is catalyzed by UDP-glucuronosyltransferases (UGTs).[4]
- The reaction mixture should contain the substrate (betaine), a high-energy glucuronic acid donor (UDP-αD-glucuronic acid), and the UGT enzyme in a suitable buffer system.
- Reaction Conditions:
 - This biocatalytic approach is typically conducted under mild conditions, such as ambient temperature and neutral pH.[4]
- Mechanism:
 - The UGT enzyme facilitates the transfer of the glucuronic acid moiety from UDP-αD-glucuronic acid to the betaine molecule, forming the betaine glucuronate conjugate.[4]
- Advantages:
 - This method offers higher specificity, leading to fewer side reactions and a purer product. It also involves a more environmentally friendly process with less chemical waste compared to traditional chemical synthesis.[4]

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